

# Diethyl (phthalimidomethyl)phosphonate molecular weight and formula

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## Compound of Interest

Compound Name: *Diethyl  
(phthalimidomethyl)phosphonate*

Cat. No.: *B1348183*

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## Technical Data Sheet: Diethyl (phthalimidomethyl)phosphonate

Audience: Researchers, scientists, and drug development professionals.

This document provides core technical data for **Diethyl (phthalimidomethyl)phosphonate**, a versatile intermediate compound utilized in pharmaceutical and agrochemical synthesis.<sup>[1]</sup> Its utility is centered on the integration of a phosphonate group into organic molecules, a critical step in the development of various bioactive compounds.<sup>[1]</sup>

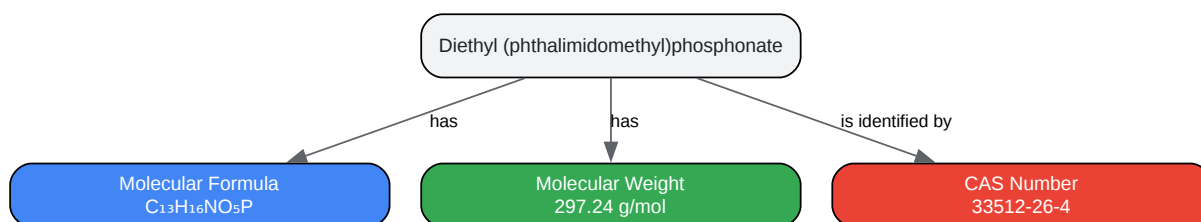
## Chemical Properties and Identifiers

The fundamental molecular properties of **Diethyl (phthalimidomethyl)phosphonate** are summarized below. This data is essential for accurate experimental design, stoichiometric calculations, and analytical characterization.

| Identifier        | Value  |
|-------------------|--|
| Molecular Formula | C <sub>13</sub> H <sub>16</sub> NO <sub>5</sub> P[1][2][3] |
| Molecular Weight  | 297.24 g/mol [1][2]  |
| CAS Number        | 33512-26-4[1][2]   |
| Appearance        | White powder or crystals[1][3]                             |
| Melting Point     | 60-64 °C[1]  |
| Purity (Typical)  | ≥97%[1]  |

## Compound Data Relationship

The following diagram illustrates the direct association between the compound and its primary identifiers.



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Caption: Key identifiers for **Diethyl (phthalimidomethyl)phosphonate**.

## Experimental Considerations

**Storage:** The compound should be stored at room temperature.[1]

**Safety:** According to its classification, **Diethyl (phthalimidomethyl)phosphonate** is considered an acute oral toxin. Standard laboratory safety protocols for handling toxic solids should be strictly followed.

This technical summary provides the essential molecular data for **Diethyl (phthalimidomethyl)phosphonate**. For detailed experimental protocols, researchers should refer to specific synthetic or analytical procedures published in peer-reviewed literature or provided by chemical suppliers. The compound is noted for its application in Horner-Wadsworth-Emmons reactions and in the synthesis of specialized molecules like MRI contrast agents and protease inhibitors.[4]

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## References

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